

"2-amino-N-methylbenzenesulfonamide" fundamental properties

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Compound of Interest

Compound Name:	2-amino-N-methylbenzenesulfonamide
Cat. No.:	B095669

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An In-depth Technical Guide on the Core Properties of **2-amino-N-methylbenzenesulfonamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the fundamental properties of **2-amino-N-methylbenzenesulfonamide** (CAS No: 16288-77-0). It includes detailed information on its chemical and physical characteristics, spectral data, a validated synthesis protocol, and known biological and safety information. The data is presented in a structured format with clear tables and diagrams to facilitate understanding and application in research and development settings.

Chemical and Physical Properties

2-amino-N-methylbenzenesulfonamide is an organic compound belonging to the sulfonamide class. Its structure consists of a benzene ring substituted with an amino group and an N-methylsulfonamide group at the ortho positions.

Identifiers and Structure

Identifier	Value	Source
IUPAC Name	2-amino-N-methylbenzenesulfonamide	[1]
CAS Number	16288-77-0	[1] [2]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[1] [2]
SMILES	CNS(=O) (=O)C1=CC=CC=C1N	[1]
InChI	InChI=1S/C7H10N2O2S/c1-9-12(10,11)7-5-3-2-4-6(7)8/h2-5,9H,8H2,1H3	[1]
InChIKey	SSEZSHJJNNLTQI-UHFFFAOYSA-N	[1] [3]

Physicochemical Data

The following table summarizes the key computed and experimental physicochemical properties of the compound.

Property	Value	Source
Molecular Weight	186.23 g/mol	[1] [2]
Exact Mass	186.04629874 Da	[1] [3]
Topological Polar Surface Area	80.6 Å ²	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	4	[1]
Rotatable Bond Count	2	[1]

Spectral Information

Spectral data is crucial for the identification and characterization of **2-amino-N-methylbenzenesulfonamide**.

Spectrum Type	Data Highlights	Source
¹ H NMR	(400 MHz, CDCl ₃): δ 7.45-7.48 (dd, 1H, J=1.6 Hz, 8.0 Hz), 7.24-7.31 (m, 2H), 6.81-6.83 (dd, 1H, J=0.6 Hz, 8.0 Hz), 6.60-6.65 (m, 1H), 5.89 (s 2H), 2.370-2.374 (d, 3H, J=1.6Hz)	[4]
¹³ C NMR	Computed chemical shifts are available.	[3]
Mass Spectrometry	Available spectral data can be found on NIST and SpectraBase.	[1]

Synthesis and Experimental Protocols

A common synthetic route to **2-amino-N-methylbenzenesulfonamide** involves a two-step process starting from 2-nitrobenzenesulfonyl chloride.[4] A related method for a similar compound involves the chlorosulfonation of p-nitrotoluene, followed by amidation and reduction.[5]

Detailed Synthesis Protocol

This protocol is adapted from a documented procedure for the synthesis of **2-amino-N-methylbenzenesulfonamide**.[4]

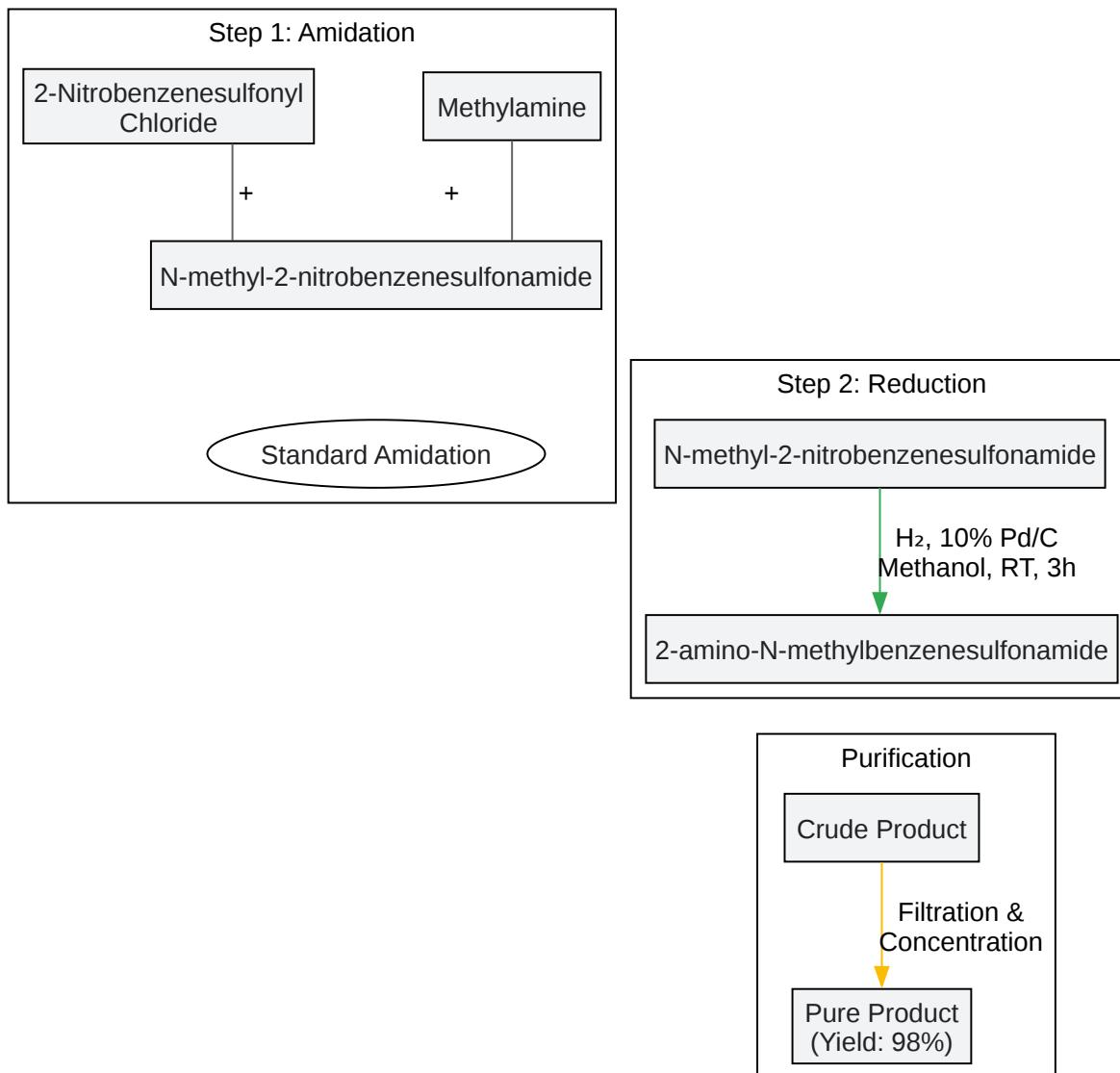
Step 1: Synthesis of N-methyl-2-nitrobenzenesulfonamide

- React 2-nitrobenzenesulfonyl chloride with methylamine.
- The specific solvent, temperature, and workup conditions for this step are based on standard sulfonamide formation reactions.

Step 2: Reduction to **2-amino-N-methylbenzenesulfonamide**[4]

- Dissolve N-methyl-2-nitrobenzenesulfonamide (26 g, 0.12 mol) in methanol (500 mL).

- Add a 10% palladium on carbon (Pd/C) catalyst (2 g) to the solution.
- Stir the reaction mixture vigorously under a hydrogen atmosphere at room temperature for 3 hours.
- Monitor the reaction completion using an appropriate method (e.g., TLC).
- Upon completion, remove the Pd/C catalyst by filtration through a pad of Celite.
- Concentrate the filtrate under reduced pressure to yield the final product, **2-amino-N-methylbenzenesulfonamide**.
- The reported yield for this step is approximately 98% (22 g).[\[4\]](#)



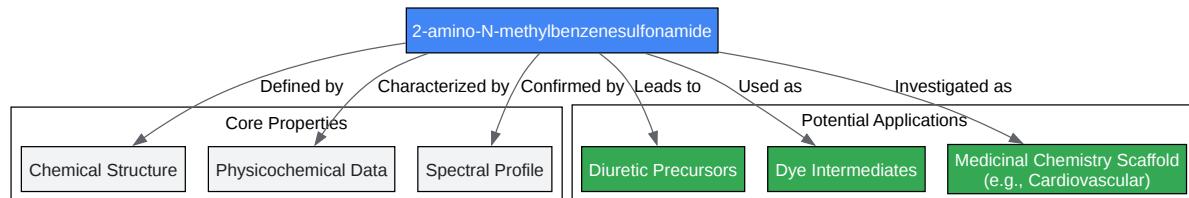
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Synthesis workflow for **2-amino-N-methylbenzenesulfonamide**.

Biological Activity and Applications

While specific biological activities for **2-amino-N-methylbenzenesulfonamide** are not extensively documented in the provided results, the broader class of sulfonamides is of significant interest in medicinal chemistry.

- Potential as Diuretics: Amides of 2-aminobenzenesulfonic acid have been investigated as precursors to 1,2,4-benzothiadiazine 1,1-dioxides, a class of compounds proposed to have diuretic properties.[4]
- Dye Intermediate: The compound is noted for its use as a dye component.[4]
- Cardiovascular Effects: Other benzenesulfonamide derivatives have been shown to affect the cardiovascular system, with some demonstrating the ability to decrease perfusion pressure and coronary resistance, potentially through the inhibition of calcium channels.[6]



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Logical relationships of **2-amino-N-methylbenzenesulfonamide**.

Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-amino-N-methylbenzenesulfonamide** is associated with several hazards.[1]

GHS Hazard Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
STOT, Single Exposure	H335	May cause respiratory irritation

Precautionary Statements: Users should handle this compound with appropriate personal protective equipment (PPE), including gloves and eye protection, in a well-ventilated area.^[7] Avoid breathing dust and wash hands thoroughly after handling.^{[4][7]} For detailed safety information, consult the full Safety Data Sheet (SDS) from a supplier.

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- To cite this document: BenchChem. ["2-amino-N-methylbenzenesulfonamide" fundamental properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b095669#2-amino-n-methylbenzenesulfonamide-fundamental-properties>

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